

A Head-to-Head Comparison of PROTAC STING Degraders for Therapeutic Development

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Compound of Interest		
Compound Name:	Anti-inflammatory agent 70	
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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of different Proteolysis Targeting Chimera (PROTAC) degraders targeting the Stimulator of Interferon Genes (STING). By presenting supporting experimental data, detailed methodologies, and visual representations of key biological processes, this document aims to inform strategic decisions in the development of novel therapeutics for inflammatory and autoimmune diseases.

The aberrant activation of the cGAS-STING signaling pathway is implicated in a range of inflammatory and autoimmune disorders. While traditional small molecule inhibitors can block STING activity, PROTACs offer an alternative and potentially more potent therapeutic strategy by inducing the targeted degradation of the STING protein. This guide evaluates and compares the performance of several key PROTAC STING degraders based on currently available data.

Quantitative Performance of PROTAC STING Degraders

The efficacy of PROTACs is primarily assessed by their half-maximal degradation concentration (DC50) and the maximum level of degradation (Dmax). The following table summarizes the performance of prominent PROTAC STING degraders that have been characterized in the literature.

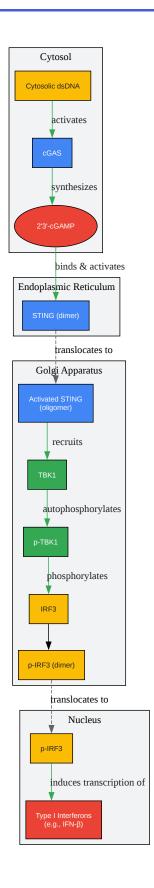


Degrade r Name	STING Ligand (Warhea d)	E3 Ligase Ligand	Linker	DC50	Dmax	Cell Line	Referen ce
SP23 (PROTA C STING Degrader -1)	C-170 (covalent inhibitor)	Pomalido mide (CRBN)	Alkyl linker	3.2 μΜ	Not Reported	THP-1	[1][2][3]
UNC903 6	diABZI (agonist)	VH032 (VHL)	Not specified	227 nM	>90%	Caki-1	[4][5]
PROTAC STING Degrader -2	Covalent STING binder	VHL Ligand	Not specified	0.53 μΜ	Not Reported	Not Reported	[6]
UNC889	diABZI (agonist)	VHL Ligand	Not specified	Not Reported	99.9%	Caki-1	
Compou nd 2h	Non- nitrated covalent warhead	Not specified	Not specified	3.23 μΜ	Sustaine d for 72h	Not Reported	[7]

Signaling Pathways and Experimental Workflows

To understand the mechanism of action and the methods used to evaluate these degraders, the following diagrams illustrate the cGAS-STING signaling pathway and a typical experimental workflow for characterizing PROTAC STING degraders.

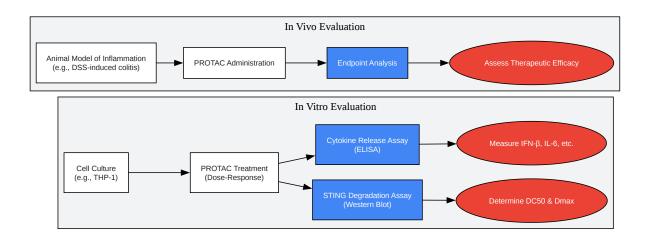




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Caption: The cGAS-STING signaling pathway.





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